

Cibinetide Background and Mechanism of Action

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cibinetide

CAS No.: 1208243-50-8

Cat. No.: S523699

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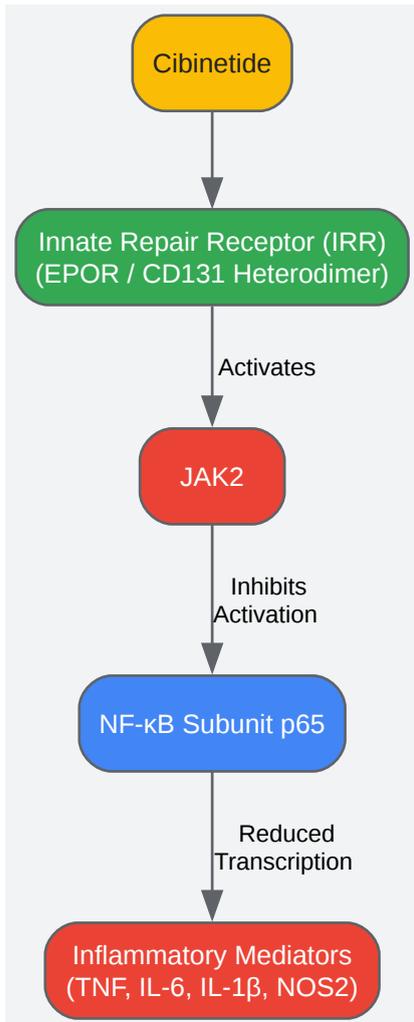
Cibinetide is a synthetic peptide designed to selectively activate the Innate Repair Receptor (IRR), a heterodimer of the erythropoietin receptor (EPOR) and the beta-common receptor (CD131) [1] [2]. Its activation initiates anti-inflammatory and tissue-protective responses.

The table below outlines its key characteristics:

Property	Description
Other Names	ARA 290, Pyroglutamate Helix B Surface Peptide (pHBSP) [2]
Amino Acid Sequence	Glp-Glu-Gln-Leu-Glu-Arg-Ala-Leu-Asn-Ser-Ser (Glp = pyroglutamic acid) [2]
Molecular Weight	1257.31 g/mol [2]
CAS Number	1208243-50-8 [2]
Primary Receptor	Innate Repair Receptor (IRR): EPOR / CD131 heterocomplex [1]
Key Biological Effects	Anti-inflammatory, tissue protection, inhibition of apoptosis, pain relief [1] [2]
Reported Solubility	>50 mg/mL in water [2]

Signaling Pathway

The following diagram illustrates the anti-inflammatory signaling pathway activated by **cibinetide**, based on research in innate immune cells [1]:



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FAQs and Troubleshooting

Based on general peptide handling and the specific information available for **cibinetide**, here are some anticipated FAQs for your support center.

Q1: What is the recommended storage condition for **cibinetide**?

- **A:** While specific stability studies in media are not available, the manufacturer recommends storing the lyophilized powder **dry, frozen, and in the dark** [2]. For long-term storage, desiccated aliquots at

-20°C or -80°C are advisable.

Q2: How should I reconstitute **cibinetide**?

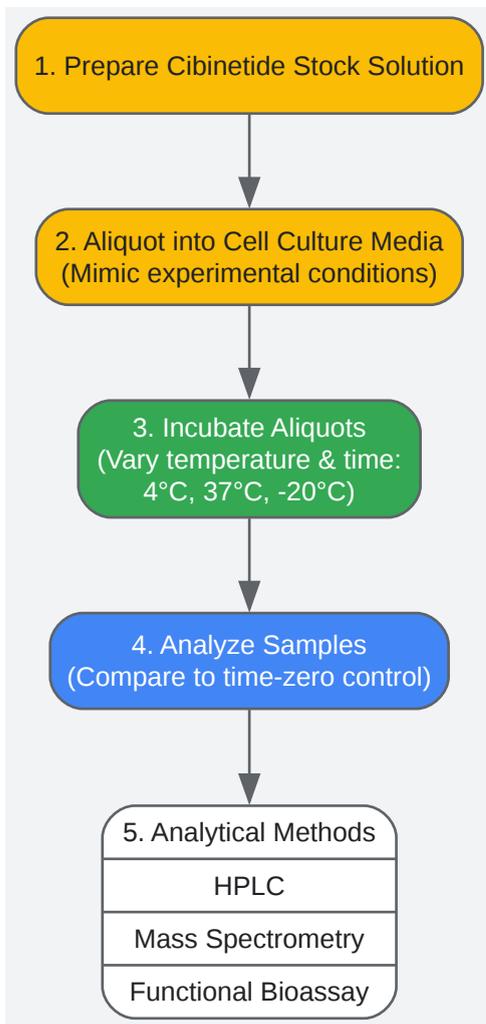
- **A: Cibinetide** is highly soluble in water (>50 mg/mL) [2]. Use sterile, endotoxin-free water or an appropriate buffer for reconstitution. Prepare stock solutions at a high concentration and filter-sterilize if needed.

Q3: Why is my **cibinetide** treatment not producing the expected anti-inflammatory effect in my cell model?

- **A:** Consider verifying these experimental conditions:
 - **Receptor Expression:** Confirm that your target cells express the IRR (EPOR and CD131). The anti-inflammatory effects of **cibinetide** are dependent on CD131 [1].
 - **JAK2 Functionality:** The pathway requires functional JAK2; its inhibition can abrogate **cibinetide**'s effects [1].
 - **Inflammatory Stimulus:** The model needs a sufficient inflammatory driver (e.g., LPS) to observe the inhibitory effect of **cibinetide**.

Suggested Experimental Approach for Stability Testing

Since specific data is unavailable, you may need to determine stability empirically. Here is a proposed workflow:



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You could partner with a service provider for analytical testing. Some companies offer **cell culture media fingerprinting services** using LC-MS to quantitatively track over 100 media components over time, which could be adapted for this purpose [3].

References

1. dampens innate immune Cibinetide functions thus ameliorating... cell [nature.com]
2. | 1208243-50-8 | ARA 290 | Isca Biochemicals Cibinetide [iscabiochemicals.com]
3. and Testing Services Cell Culture Media Stability [sigmaaldrich.com]

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